

Application Notes and Protocols for Ebi3 Administration in In Vivo Animal Studies

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Compound of Interest

Compound Name: *Ebio3*

Cat. No.: *B15584473*

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Introduction

Epstein-Barr virus-induced gene 3 (EBI3) is a soluble cytokine receptor that forms heterodimeric cytokines with other partners, primarily IL-27 (with p28) and IL-35 (with p35).[1][2] These cytokines are pivotal in regulating immune responses, with generally anti-inflammatory and immunomodulatory functions.[1][3] EBI3's role in various physiological and pathological processes, including autoimmune diseases, cancer, and infection, has made it a significant target for in vivo animal studies.[4][5][6] These notes provide an overview of the administration of EBI3-related agents in animal models, focusing on recombinant EBI3 and neutralizing antibodies against EBI3.

Data Presentation

Table 1: In Vivo Administration of Anti-Ebi3 Antibody

Animal Model	Agent	Dosage	Administration Route	Frequency	Outcome	Reference
Abortion-Prone Mouse Model (CBA/J♀ × DBA/2J♂)	Anti-Ebi3 neutralizing antibody	5 μg/mouse	Intraperitoneal (i.p.)	Single dose on day 0 post-coitum	Increased proportion of regulatory T cells (Tregs) in the decidua.	[3]

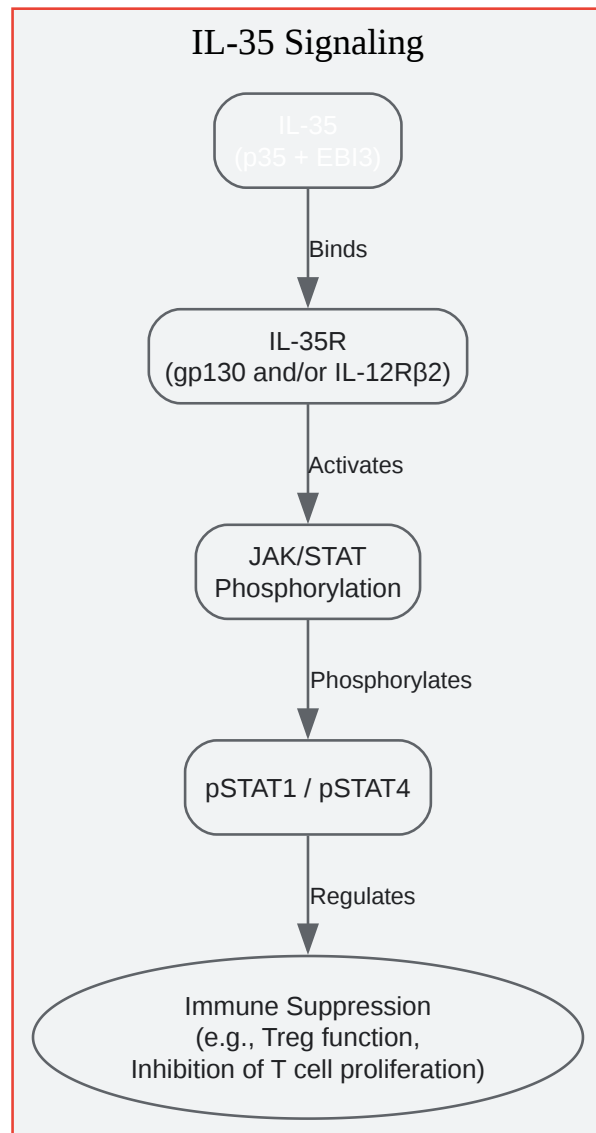
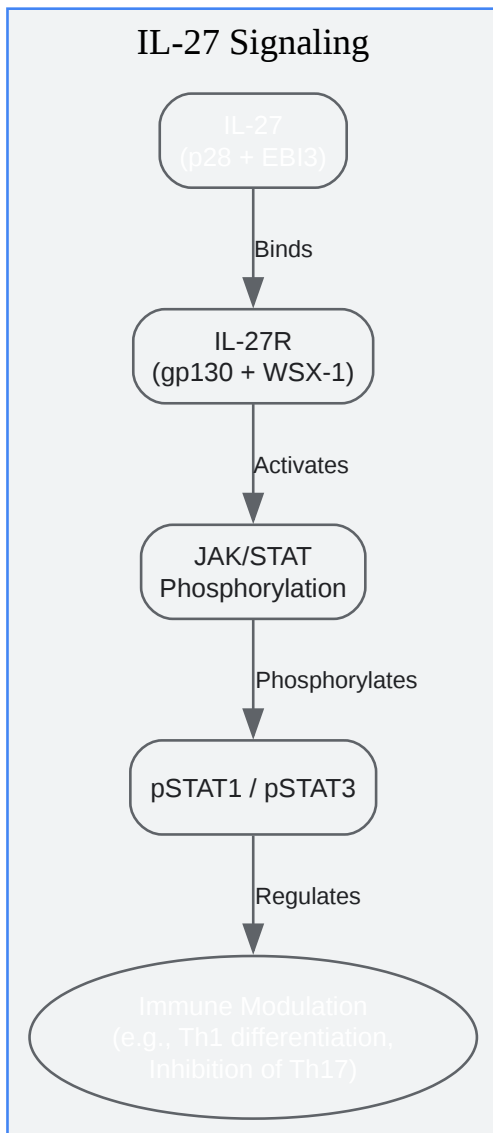
Table 2: In Vivo Administration of Recombinant EBI3 (rEBI3)

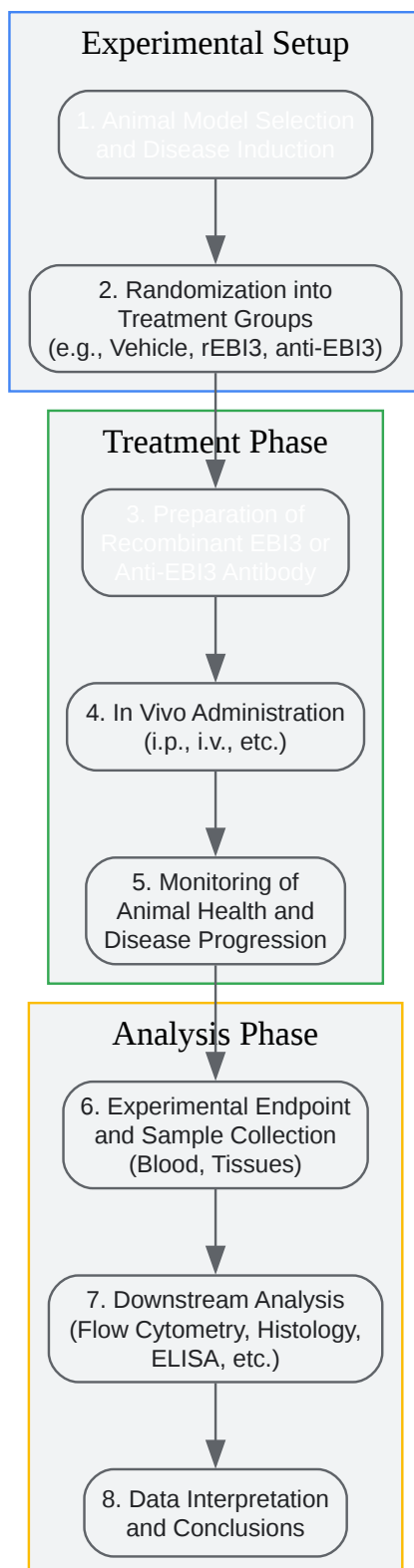
Animal Model	Agent	Dosage	Administration Route	Frequency	Outcome	Reference
Clonorchis sinensis-induced Liver Fibrosis Mouse Model	Recombinant EBI3 (rEBI3)	Not specified in abstract	Intravenous (i.v.)	During the inflammatory stage	Inhibited hepatic stellate cell (HSC) activation and reduced liver injury.	[7]

Signaling Pathways of EBI3-Containing Cytokines

EBI3-containing cytokines, IL-27 and IL-35, signal through distinct receptor complexes to activate downstream pathways, primarily the JAK/STAT pathway. IL-27 signals through a receptor composed of WSX-1 (IL-27R α) and gp130, leading to the phosphorylation of STAT1 and STAT3. IL-35 signaling is more complex and can involve different receptor pairings, including gp130 and IL-12R β 2, activating STAT1 and STAT4.[1][8] These signaling cascades

ultimately modulate the expression of target genes involved in immune cell differentiation and function.





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